

Personal protective equipment for handling Fluorescent Brightener 134

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Compound of Interest

Compound Name: Fluorescent Brightener 134

Cat. No.: B15554388

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Essential Safety and Handling Guide for Fluorescent Brightener 134

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Fluorescent Brightener 134**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Chemical and Physical Properties

A summary of the key quantitative data for **Fluorescent Brightener 134** is presented below.

Property	Value	Reference
Molecular Formula	C ₃₄ H ₂₈ N ₁₀ Na ₂ O ₈ S ₂	[1]
Molecular Weight	814.76 g/mol	[1]
Appearance	Slight yellowish powder	[2]
Melting Point	>360°C	[3]
Solubility	35 g/L in water at 90°C	[4]
Maximum Absorption Wavelength	348-350 nm	[2]

Hazard Identification and Personal Protective Equipment (PPE)

Fluorescent Brightener 134 is classified with the following hazards:

- H315: Causes skin irritation.[3]
- H319: Causes serious eye irritation.[3]
- H335: May cause respiratory irritation.[3]

To mitigate these risks, the following personal protective equipment is mandatory when handling this chemical.

Protection Type	Specification	Rationale
Eye Protection	Chemical splash-resistant safety glasses or goggles with side protection. A face shield may be appropriate for larger quantities.	Protects against eye irritation from dust particles.[3]
Hand Protection	Chemically resistant gloves (e.g., nitrile or neoprene).	Prevents skin contact and subsequent irritation.[5]
Body Protection	Laboratory coat and close-toed footwear.	Minimizes skin exposure.[3]
Respiratory Protection	NIOSH/MSHA approved respirator if ventilation is inadequate or dust is generated.	Prevents respiratory tract irritation.[1]

Standard Operating Procedures for Handling

Adherence to the following step-by-step procedures is crucial for the safe handling of **Fluorescent Brightener 134**.

3.1. Engineering Controls

- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust.[3]
- An eyewash station and safety shower must be readily accessible.[3]

3.2. Handling Protocol

- Preparation: Before handling, ensure all required PPE is donned correctly. Clear the workspace of any unnecessary items.
- Dispensing:
 - Handle as a powder and avoid creating dust.
 - Use a spatula or other appropriate tool to transfer the powder.
 - For dissolution, add the powder to the solvent slowly to prevent splashing.
- Storage:
 - Store in a tightly sealed container in a cool, dry, and well-ventilated area.[3]
 - Keep away from strong oxidizing agents.[3]
- Hygiene:
 - Wash hands thoroughly with soap and water after handling, even if gloves were worn.[3]
 - Do not eat, drink, or smoke in the laboratory.

Emergency Procedures

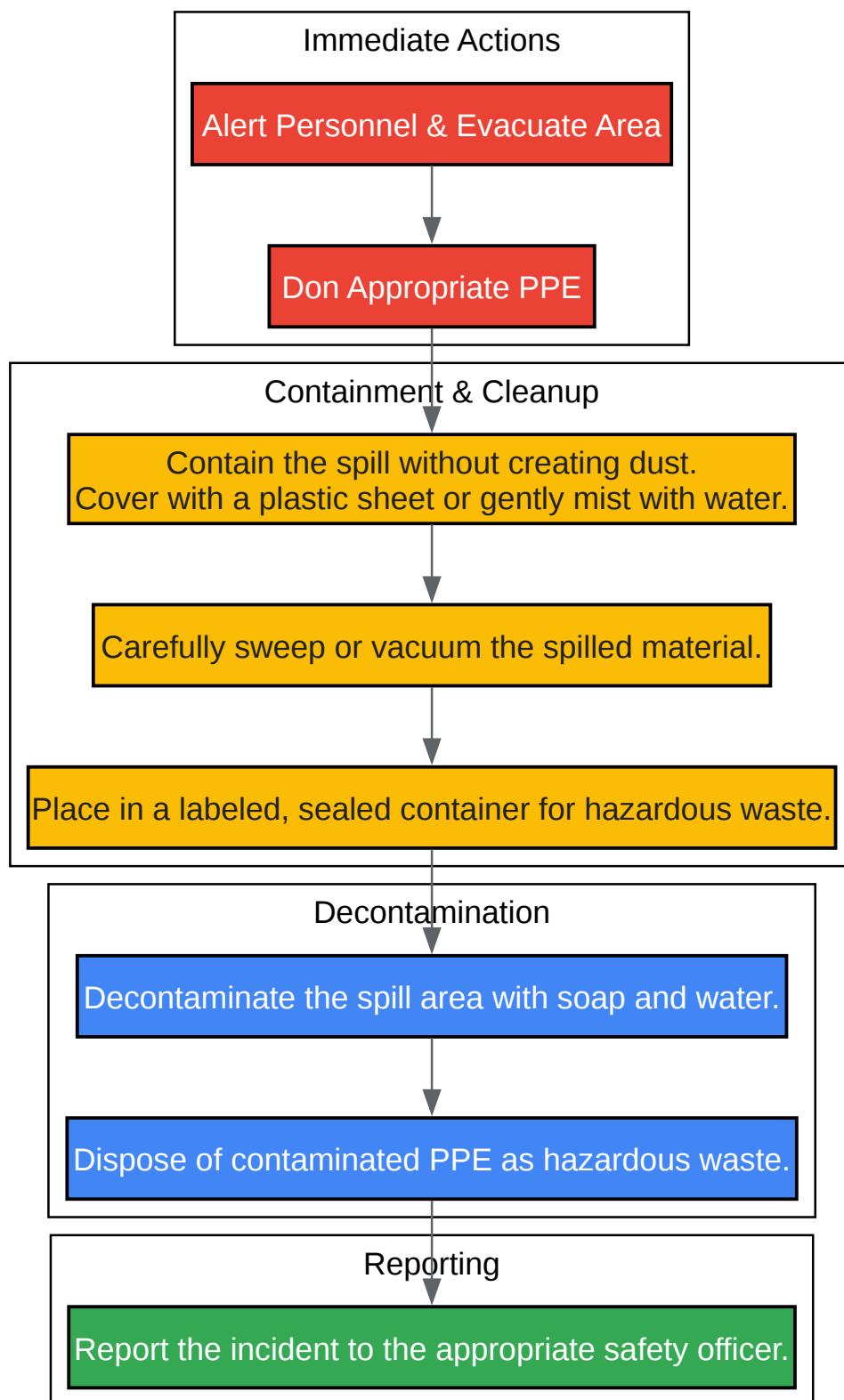
Immediate and appropriate response to an exposure or spill is critical.

4.1. First Aid Measures

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [3]
Skin Contact	Remove contaminated clothing. Wash skin with plenty of soap and water for at least 15 minutes. If skin irritation occurs, seek medical advice. [3]
Inhalation	Move the individual to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention if you feel unwell. [3]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [3]

4.2. Spill Response Protocol

The following workflow outlines the procedure for managing a spill of **Fluorescent Brightener 134**.



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Caption: Workflow for handling a **Fluorescent Brightener 134** spill.

Disposal Plan

Proper disposal of **Fluorescent Brightener 134** and its contaminated materials is essential to prevent environmental contamination.

5.1. Waste Characterization

- Unused **Fluorescent Brightener 134** should be considered hazardous waste.
- Any materials used for spill cleanup (e.g., absorbent pads, contaminated PPE) must also be treated as hazardous waste.

5.2. Disposal Procedure

- Collection: Collect waste in a clearly labeled, sealed, and chemically compatible container.
- Storage: Store the waste container in a designated hazardous waste accumulation area.
- Disposal: Arrange for disposal through a licensed hazardous waste disposal company. Adhere to all federal, state, and local regulations.[3] Do not dispose of down the drain or in regular trash.

Toxicological and Environmental Information

Parameter	Information
Acute Toxicity	Data not available. Overexposure may result in serious illness.[3]
Carcinogenicity	Not classified as a carcinogen by IARC, NTP, or OSHA.[3]
Persistence and Degradability	Data not available.[3] Fluorescent whitening agents are generally not readily biodegradable.
Bioaccumulative Potential	Data not available.[3]
Ecotoxicity	Data not available.[3] Do not let the product enter drains, waterways, or soil.[3]

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